

Preparation of ABT-239 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: ABT-239

Cat. No.: B1664764

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Abstract

This document provides a detailed protocol for the preparation of stock solutions of **ABT-239**, a potent and selective histamine H3 receptor antagonist, using dimethyl sulfoxide (DMSO) as the solvent.[1][2][3] **ABT-239** is a valuable tool in neuroscience research, particularly in studies related to cognitive function and neurological disorders.[2][4] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This guide is intended for researchers, scientists, and drug development professionals.

Introduction

ABT-239 is a non-imidazole compound that acts as a high-affinity antagonist for the histamine H3 receptor and also exhibits activity as a transient receptor potential vanilloid type 1 (TRPV1) antagonist.[1][3][5] Its utility in preclinical research necessitates standardized methods for its solubilization and storage. DMSO is a common solvent for dissolving many organic compounds for in vitro and in vivo studies.[1][6] This protocol outlines the necessary steps to prepare a concentrated stock solution of **ABT-239** in DMSO, ensuring its stability and suitability for subsequent dilutions in aqueous media for experimental use.

Physicochemical Properties of ABT-239

A clear understanding of the physicochemical properties of **ABT-239** is essential for accurate stock solution preparation.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₂ N ₂ O	[2][3][7]
Molecular Weight	330.42 g/mol	[1][2][3][5][7]
Appearance	Light yellow to khaki solid	[4]
Solubility in DMSO	90 mg/mL (272.38 mM)	[1]
Purity	>99%	[1][3]

Materials and Equipment

Materials

- **ABT-239** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Sterile, amber microcentrifuge tubes or vials
- Pipette tips

Equipment

- Analytical balance
- Vortex mixer
- Sonicator (water bath)
- Calibrated micropipettes
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Protocols

Preparation of a 10 mM ABT-239 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for different desired concentrations or volumes.

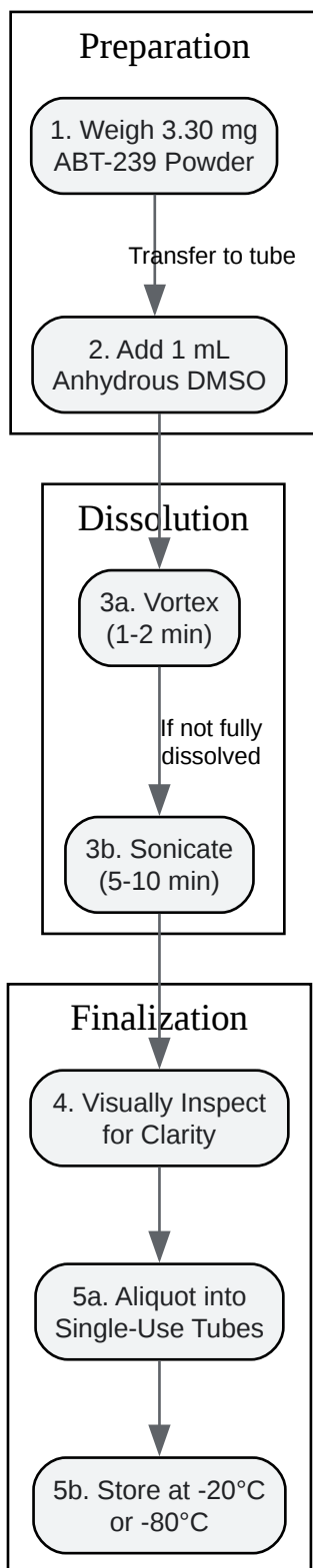
Calculation:

To prepare a 10 mM stock solution, the required mass of **ABT-239** is calculated as follows:

- $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
(mg/g)
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 330.42 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 3.3042 \text{ mg}$

Procedure:

- **Weighing:** Carefully weigh out 3.30 mg of **ABT-239** powder on an analytical balance and transfer it to a sterile amber microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **ABT-239** powder.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes.^[1] It is recommended to use sonication to facilitate dissolution.^[1]
- **Visual Inspection:** Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- **Aliquoting and Storage:**
 - Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[1]
 - Store the stock solution at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).^{[1][8]}

Workflow for Preparing **ABT-239** Stock Solution[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM **ABT-239** stock solution in DMSO.

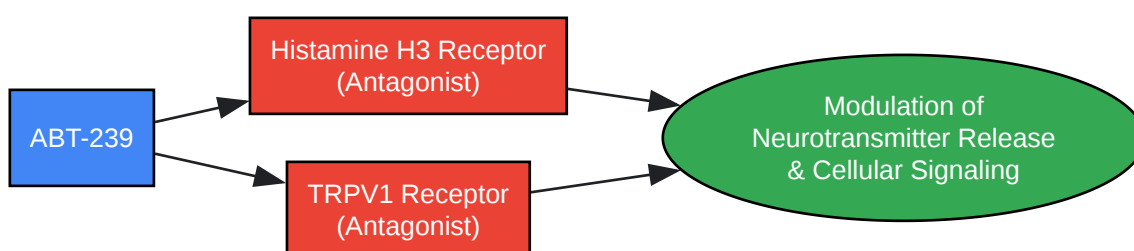
Preparation of Working Solutions for Cell-Based Assays

For in vitro experiments, it is crucial to maintain a low final concentration of DMSO to avoid solvent-induced cellular toxicity or off-target effects.[1][6] The final DMSO concentration should ideally be below 0.1%.[1][9]

Procedure:

- Thaw a single aliquot of the 10 mM **ABT-239** stock solution at room temperature.
- Perform serial dilutions of the stock solution in the appropriate cell culture medium to achieve the desired final concentrations for your experiment.
- Ensure the final concentration of DMSO in the culture medium does not exceed 0.1%.[1] For example, to achieve a 10 μ M final concentration of **ABT-239**, you would perform a 1:1000 dilution of the 10 mM stock solution in the culture medium.
- A vehicle control containing the same final concentration of DMSO should be included in all experiments.

Signaling Pathway of **ABT-239** Action



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